Application Note: Precision Bromination of 4-(Methylsulfonyl)phenol

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Compound of Interest

Compound Name:	*2-Bromo-4-(methylsulfonyl)phenol*
CAS No.:	*20951-43-3*
Cat. No.:	*B1627411*

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Abstract & Strategic Overview

This guide details the protocol for the regioselective monobromination of 4-(methylsulfonyl)phenol to synthesize **2-bromo-4-(methylsulfonyl)phenol** (CAS: 20951-43-3). This transformation is a critical step in the development of sulfone-containing pharmacophores, often serving as an intermediate for Suzuki-Miyaura cross-couplings or nucleophilic aromatic substitutions.

The synthesis relies on Electrophilic Aromatic Substitution (EAS). The substrate presents a unique electronic environment: the hydroxyl group (-OH) is a strong activator and ortho, para-director, while the methylsulfonyl group (-SO_2Me) is a strong electron-withdrawing deactivator and meta-director. Crucially, these directing effects reinforce each other at the 2-position (ortho to the phenol), enabling high regioselectivity under controlled conditions.

Key Reaction Parameters

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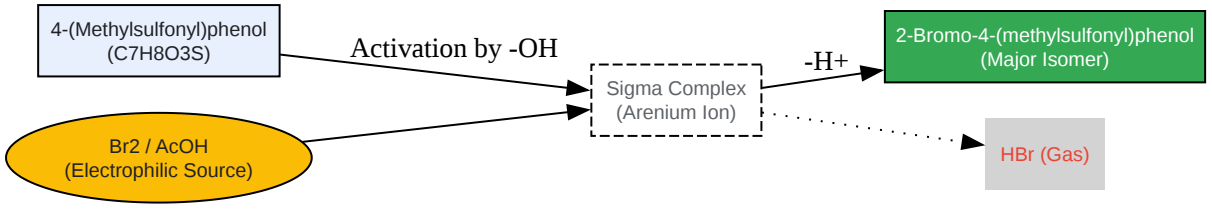
Parameter	Specification
Target Compound	2-bromo-4-(methylsulfonyl)phenol
CAS Number	20951-43-3
Molecular Weight	251.10 g/mol
Melting Point	90–95 °C
Primary Hazard	Bromine ( ) toxicity / HBr evolution

Mechanistic Insight & Pathway

The reaction proceeds via the attack of the electrophilic bromonium ion on the electron-rich phenol ring. While the sulfone group deactivates the ring, the phenolic hydroxyl group provides sufficient electron density to facilitate reaction at ambient or mild temperatures.

Reaction Scheme (Graphviz)



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Caption: Mechanistic pathway showing cooperative directing effects leading to the 2-bromo product.

Safety & Hazard Assessment

CRITICAL WARNING: This protocol involves Elemental Bromine (

), which is highly corrosive, volatile, and toxic by inhalation.

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- Engineering Controls: All operations involving

  must be performed in a high-efficiency fume hood.

- PPE: Wear butyl rubber gloves (nitrile is permeable to bromine), chemical splash goggles, and a lab coat.

- Quenching: Have a saturated sodium thiosulfate (

) or sodium bisulfite (

) solution ready to neutralize spills immediately.

- HBr Evolution: The reaction generates hydrogen bromide gas. Ensure the reaction vessel is vented through a scrubber (e.g., aqueous NaOH trap) if running on a scale >5g.

Experimental Protocols

Method A: Standard Bromination (Br_2 / Acetic Acid)

Recommended for scale-up (>10g) and cost-efficiency.

Materials:

- 4-(Methylsulfonyl)phenol (1.0 eq)
- Bromine (

) (1.05 eq)

- Glacial Acetic Acid (AcOH) (Solvent, 5-10 volumes)
- Sodium Bisulfite (saturated aq. solution)

Procedure:

- Dissolution: In a 3-neck round-bottom flask equipped with a magnetic stirrer, addition funnel, and internal thermometer, dissolve 4-(methylsulfonyl)phenol (10.0 g, 58.1 mmol) in glacial acetic acid (60 mL). Stir until a clear solution is obtained.

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- Note: Gentle heating (30-40°C) may be required to dissolve the sulfone completely.

- Bromine Addition: Cool the solution to 20–25°C. Charge the addition funnel with Bromine (3.1 mL, 9.7 g, 61.0 mmol) dissolved in acetic acid (20 mL).
- Reaction: Dropwise add the bromine solution over 45–60 minutes.
  - Control Point: Maintain internal temperature < 30°C. The reaction is exothermic. Rapid addition may lead to local high concentrations and 2,6-dibromination.
- Completion: After addition, stir at room temperature for 2–4 hours. Monitor by TLC (50% EtOAc/Hexanes) or HPLC. The starting material spot (

) should disappear, replaced by the product (

).
- Quench & Workup:
  - Pour the reaction mixture slowly into ice-cold water (300 mL) with vigorous stirring. The product should precipitate as a white to off-white solid.
  - Add saturated sodium bisulfite solution (10-20 mL) until the orange color of excess bromine persists no longer (turns white/colorless).
- Isolation: Filter the solid using a Büchner funnel. Wash the cake with water (

) to remove residual acetic acid.
- Drying: Dry the solid in a vacuum oven at 45°C for 12 hours.

Expected Yield: 85–92% Physical State: White crystalline solid.

Method B: High-Selectivity Bromination (NBS / Acetonitrile)

Recommended for small scale (<5g), parallel synthesis, or if handling liquid bromine is prohibited.

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Materials:

- 4-(Methylsulfonyl)phenol (1.0 eq)
- N-Bromosuccinimide (NBS) (1.0 eq)
- Acetonitrile (MeCN) or DMF (10 volumes)

Procedure:

- Setup: Dissolve 4-(methylsulfonyl)phenol (1.0 g, 5.8 mmol) in Acetonitrile (10 mL) in a round-bottom flask.
- Addition: Add NBS (1.03 g, 5.8 mmol) in one portion at room temperature.
  - Note: Keep the reaction shielded from bright light to minimize radical side reactions, although ionic bromination dominates here.
- Reaction: Stir at 25°C for 12 hours.
- Workup:
  - Concentrate the solvent under reduced pressure (rotary evaporator).
  - Redissolve the residue in Ethyl Acetate (20 mL).
  - Wash with Water (2 \times 10 mL) and Brine (10 mL) to remove succinimide byproduct.
- Purification: Dry organic layer over

  , filter, and concentrate. Recrystallize from Ethanol/Water if necessary.

Process Workflow & Decision Logic

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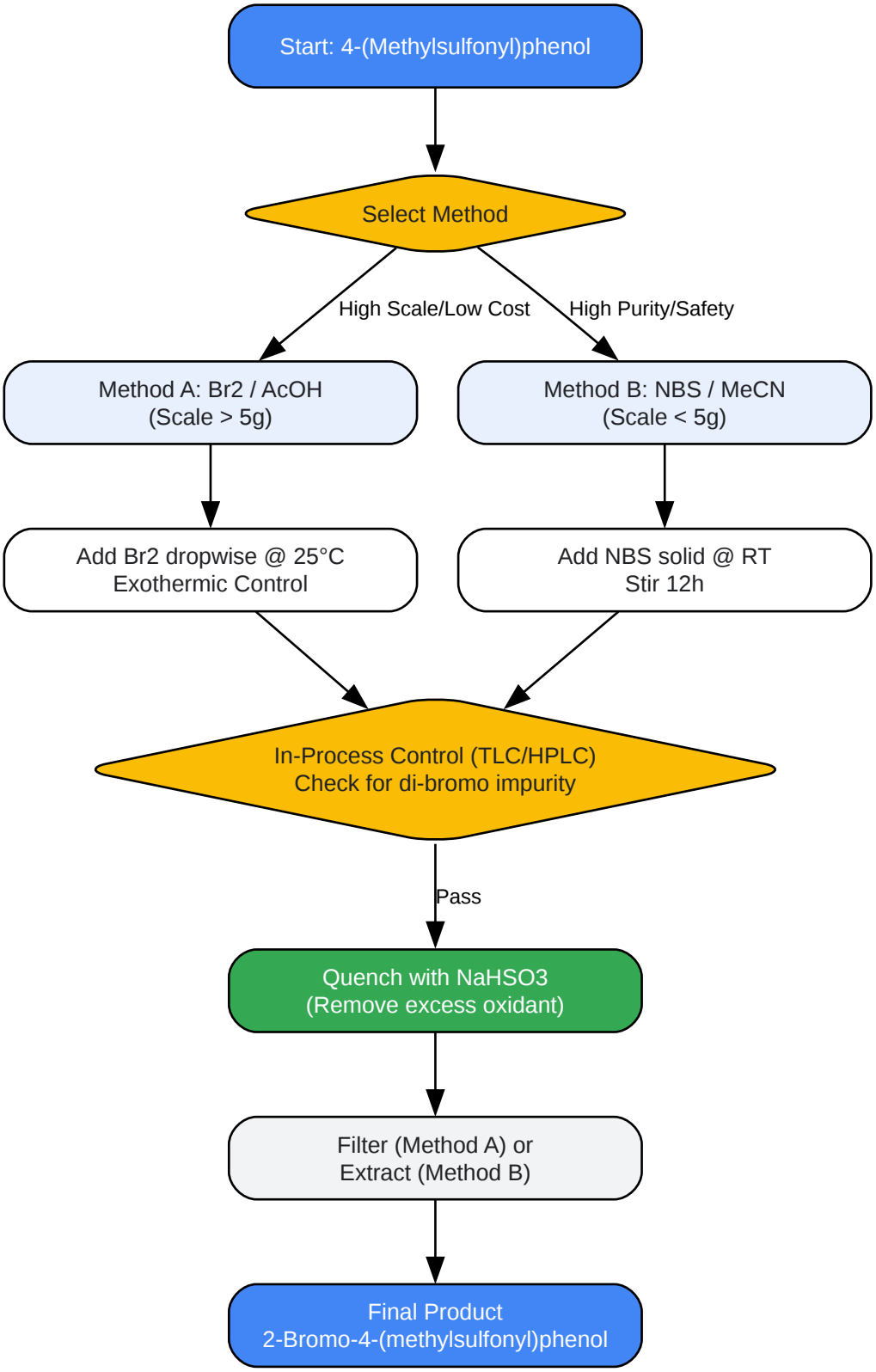

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Caption: Decision tree for selecting the optimal bromination protocol based on scale and safety constraints.

Characterization & Quality Control

To validate the synthesis, compare the isolated product against the following specifications.

Test	Acceptance Criteria	Notes
Appearance	White to off-white powder	Pink coloration indicates free iodine or oxidation.
Melting Point	90 – 95 °C	Sharp range indicates high purity [1].
1H NMR (DMSO-d6)	~11.2 (s, 1H, OH), 7.9 (d, 1H, H-3), 7.7 (dd, 1H, H-5), 7.1 (d, 1H, H-6), 3.1 (s, 3H, SO2Me)	H-3 is deshielded by Br and SO2Me.
Mass Spec (ESI-)	$[M-H]^-$ = 248.9 / 250.9	Characteristic 1:1 isotopic pattern for Bromine.

Troubleshooting: Controlling Regioselectivity

- Problem: Formation of 2,6-dibromo-4-(methylsulfonyl)phenol.
- Cause: Excess bromine (>1.1 eq) or high temperature (>40°C).
- Solution: Strictly control stoichiometry to 1.0–1.05 eq. Keep temperature below 25°C. If dibromo impurity is >5%, recrystallize from aqueous ethanol (EtOH:H_2O).

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